

Application Notes and Protocols for Ethyl 2-Cyclopropylideneacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-cyclopropylideneacetate

Cat. No.: B1249833

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **ethyl 2-cyclopropylideneacetate**, a key reagent in various chemical syntheses. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Information

- Chemical Name: **Ethyl 2-cyclopropylideneacetate**
- CAS Number: 74592-36-2
- Molecular Formula: C₇H₁₀O₂
- Molecular Weight: 126.15 g/mol

Hazard Identification

Ethyl 2-cyclopropylideneacetate is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

- GHS Classification:
 - Flammable Liquids, Category 2 (H225: Highly flammable liquid and vapor)[1]
 - Skin Irritation, Category 2 (H315: Causes skin irritation)[1]

- Eye Irritation, Category 2A (H319: Causes serious eye irritation)[1]
- Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation), Category 3 (H335: May cause respiratory irritation)[1]
- Signal Word: Danger[1]
- Hazard Pictograms:
 - GHS02: Flame (Flammable)[1]
 - GHS07: Exclamation Mark (Irritant)[1]

Quantitative Data Summary

The physical and safety-related properties of **ethyl 2-cyclopropylideneacetate** are summarized in the table below for easy reference.

Property	Value	Source
Storage Temperature	2-8°C	[1]
Boiling Point	167.179°C at 760 mmHg	[2]
Flash Point	74.125°C	[2]
Appearance	Colorless to light yellow liquid	[1]
GHS Hazard Codes	H225, H315, H319, H335	[1]

Experimental Protocols

Protocol 1: General Handling and Use

This protocol outlines the necessary steps for safely handling **ethyl 2-cyclopropylideneacetate** in a laboratory setting.

A. Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles that conform to EU EN166 or US NIOSH standards.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or butyl rubber) must be worn. Inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A flame-retardant lab coat is required. For larger quantities or procedures with a higher risk of splashing, a chemical-resistant apron should also be worn.
- **Respiratory Protection:** All handling should be performed in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available or if exposure limits are exceeded, a full-face respirator with an appropriate organic vapor cartridge is necessary.

B. Engineering Controls:

- Work exclusively in a well-ventilated area, preferably within a chemical fume hood with sufficient airflow.
- Ensure an eyewash station and safety shower are readily accessible and have been recently tested.
- Use spark-proof tools and explosion-proof equipment, especially when transferring or handling larger quantities.

C. Handling Procedure:

- Before starting, ensure all required PPE is correctly worn.
- Place all necessary equipment and reagents inside the chemical fume hood.
- Keep the container of **ethyl 2-cyclopropylideneacetate** tightly closed when not in use.
- Ground and bond containers and receiving equipment during transfers to prevent static discharge.
- Avoid contact with skin, eyes, and clothing. In case of accidental contact, follow the first-aid measures outlined in Protocol 3.

- Do not eat, drink, or smoke in the laboratory area.

Protocol 2: Storage Procedures

Proper storage is essential to maintain the stability of the compound and prevent hazardous situations.

A. Storage Conditions:

- Store in a refrigerator at a temperature between 2-8°C.^[1]
- Keep the container tightly sealed to prevent the escape of vapors and contamination.
- Store in a dry, well-ventilated area designated for flammable liquids.

B. Incompatible Materials:

- Keep away from strong oxidizing agents, strong acids, and strong bases.
- Store separately from any sources of ignition, including heat, sparks, and open flames.

Protocol 3: Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately.

A. Spill Response:

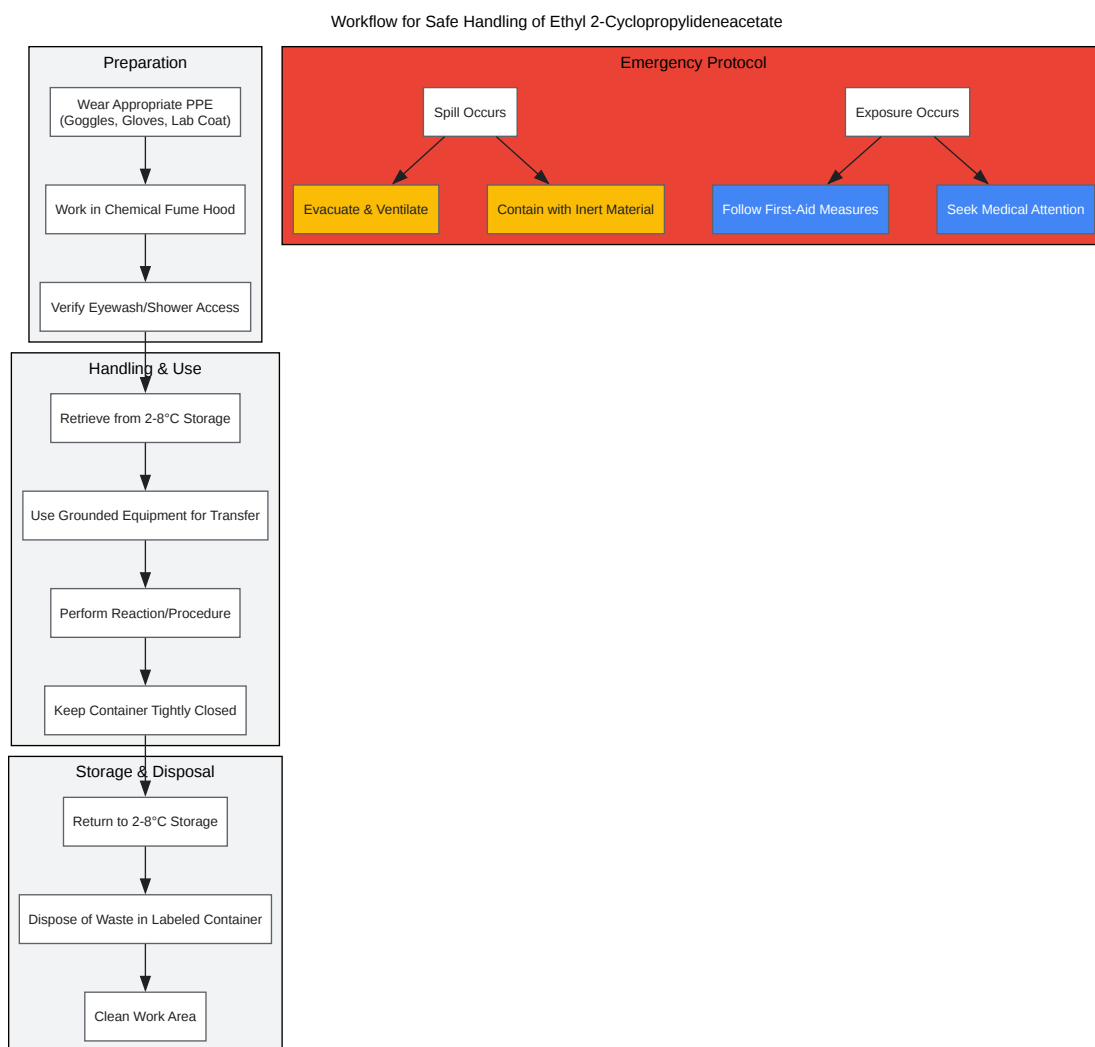
- Evacuate all non-essential personnel from the immediate area.
- Remove all sources of ignition.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like sawdust.
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.

- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

B. First-Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Diagrams



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Caption: Safe handling workflow for **ethyl 2-cyclopropylideneacetate**.

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References

- 1. ethyl 2-[(1E)-cyclopropylidene]acetate | 74592-36-2 [chemicalbook.com]
- 2. echemi.com [echemi.com]
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Email: info@benchchem.com